

Technical Guide: 4-(3methylcyclopentyl)morpholine - Synthesis, Identification, and Characterization

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Compound of Interest

Compound Name: 4-(3-methylcyclopentyl)morpholine

Cat. No.: B4963560

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Abstract

This technical guide provides a comprehensive overview of 4-(3-

methylcyclopentyl)morpholine, a substituted morpholine derivative. Due to the absence of a readily available commercial source and corresponding CAS number in public databases, this document outlines a probable synthetic route and expected analytical data based on established chemical principles. The primary proposed synthesis involves the reductive amination of 3-methylcyclopentanone with morpholine. This guide details the experimental protocol for this synthesis, methods for purification and characterization, and presents the expected physicochemical properties in a structured format for ease of reference. This document is intended to serve as a foundational resource for researchers interested in the synthesis and potential application of this and similar morpholine-containing compounds.

Identification and Physicochemical Properties

While a specific CAS number for **4-(3-methylcyclopentyl)morpholine** is not publicly cataloged, its identity can be established through its molecular structure and systematic nomenclature. The physicochemical properties of the starting materials are crucial for the successful synthesis of the target compound.



Table 1: Properties of Key Reactants

Compound Name	3-Methylcyclopentanone	Morpholine
CAS Number	13368-42-8[1]	110-91-8[2][3]
Molecular Formula	C ₆ H ₁₀ O	C4H9NO[3]
Molecular Weight	98.14 g/mol	87.12 g/mol [3]
Boiling Point	144-145 °C	128-130 °C
Density	0.914 g/mL	1.007 g/mL
Appearance	Colorless liquid	Colorless liquid with a characteristic amine-like odor[3]

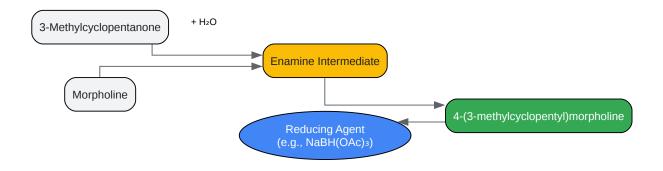
Proposed Synthesis: Reductive Amination

The most direct and widely applicable method for the synthesis of **4-(3-methylcyclopentyl)morpholine** is the reductive amination of 3-methylcyclopentanone with morpholine. This reaction proceeds in two main steps: the formation of an enamine or iminium ion intermediate, followed by its reduction to the final amine product.

Synthetic Pathway

The reaction between a ketone (3-methylcyclopentanone) and a secondary amine (morpholine) initially forms an enamine intermediate with the elimination of water.[4][5][6] This enamine can then be reduced in situ to the desired saturated tertiary amine, **4-(3-methylcyclopentyl)morpholine**. Various reducing agents can be employed for this transformation.





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Caption: Proposed synthesis of 4-(3-methylcyclopentyl)morpholine.

Detailed Experimental Protocol

This protocol is a general guideline and may require optimization for yield and purity.

Materials:

- 3-Methylcyclopentanone
- Morpholine
- Sodium triacetoxyborohydride (NaBH(OAc)₃)
- Dichloromethane (DCM), anhydrous
- Acetic acid (glacial)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Rotary evaporator



Standard laboratory glassware

Procedure:

- To a solution of 3-methylcyclopentanone (1.0 eq) in anhydrous dichloromethane (DCM), add morpholine (1.1 eq).
- Stir the mixture at room temperature for 20-30 minutes.
- Add glacial acetic acid (1.1 eq) to the mixture to catalyze the formation of the iminium ion.
- In a separate flask, prepare a slurry of sodium triacetoxyborohydride (1.5 eq) in anhydrous DCM.
- Slowly add the slurry of the reducing agent to the reaction mixture. The addition should be done portion-wise to control any potential exotherm.
- Allow the reaction to stir at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution until gas evolution ceases.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous NaHCO₃ solution and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **4-(3-methylcyclopentyl)morpholine**.

Characterization and Analytical Data

As no experimental data for **4-(3-methylcyclopentyl)morpholine** is available in the searched literature, the following table presents the expected analytical characterization methods and



general anticipated results based on the structure of the molecule and data for similar compounds.

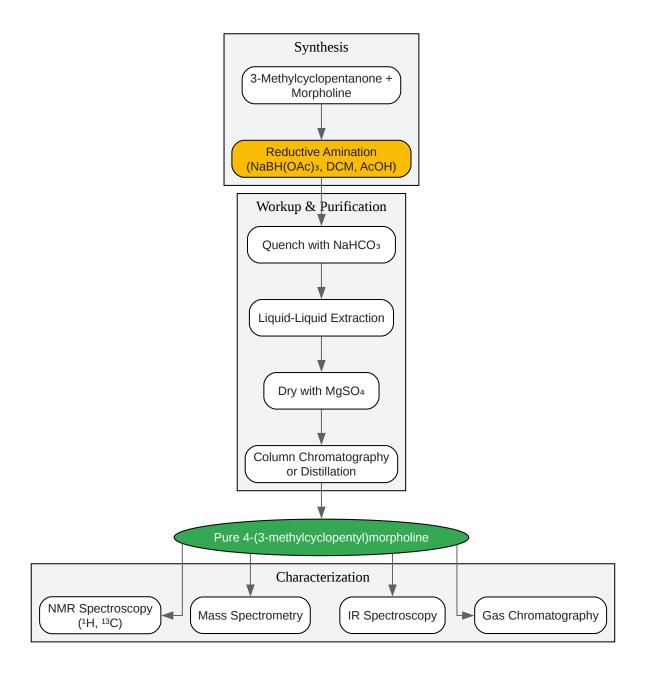
Table 2: Expected Analytical Data for 4-(3-methylcyclopentyl)morpholine

Analysis Technique	Expected Results
¹H NMR	Signals corresponding to the methyl group on the cyclopentyl ring, methylene protons of the cyclopentyl and morpholine rings, and the methine proton of the cyclopentyl ring attached to the nitrogen.
¹³ C NMR	Resonances for the methyl carbon, the five carbons of the cyclopentyl ring, and the four carbons of the morpholine ring.
Mass Spectrometry (MS)	A molecular ion peak (M+) corresponding to the molecular weight of the compound (C10H19NO, MW: 169.26 g/mol).
Infrared (IR) Spectroscopy	C-H stretching and bending vibrations for the alkyl groups, C-N stretching, and C-O-C stretching of the morpholine ring. Absence of a C=O stretch from the starting ketone.
Gas Chromatography (GC)	A single peak under appropriate conditions, indicating the purity of the isolated compound.

Experimental Workflow and Logic

The overall process from starting materials to the purified and characterized product can be visualized as a logical workflow.





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Caption: Workflow for the synthesis and analysis of the target compound.



Conclusion

This technical guide provides a foundational framework for the synthesis, purification, and characterization of **4-(3-methylcyclopentyl)morpholine**. The proposed reductive amination pathway is a robust and well-established method for the preparation of such N-substituted morpholines. The detailed experimental protocol and expected analytical data will be valuable for researchers aiming to synthesize this compound for further investigation in areas such as medicinal chemistry and materials science. While no specific biological activity has been reported for this particular molecule, the morpholine scaffold is a well-known pharmacophore present in numerous bioactive compounds, suggesting that **4-(3-methylcyclopentyl)morpholine** could be a valuable building block for the development of

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